

# what is the chemical structure of 3-hydroxyvaleric acid

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## Compound of Interest

Compound Name: 3-Hydroxyvaleric acid

Cat. No.: B126782

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## An In-depth Technical Guide to 3-Hydroxyvaleric Acid

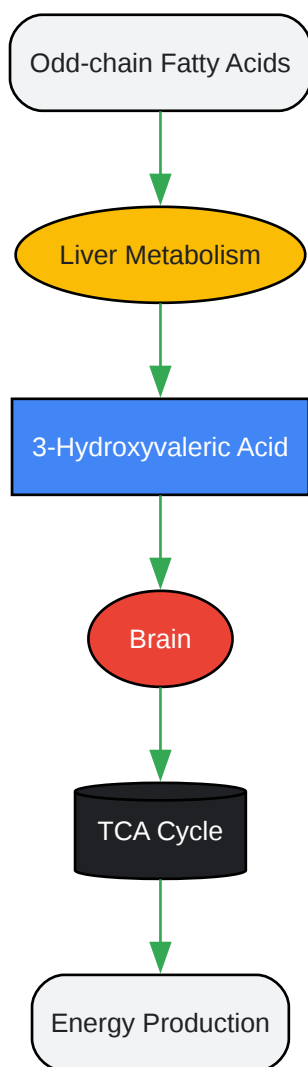
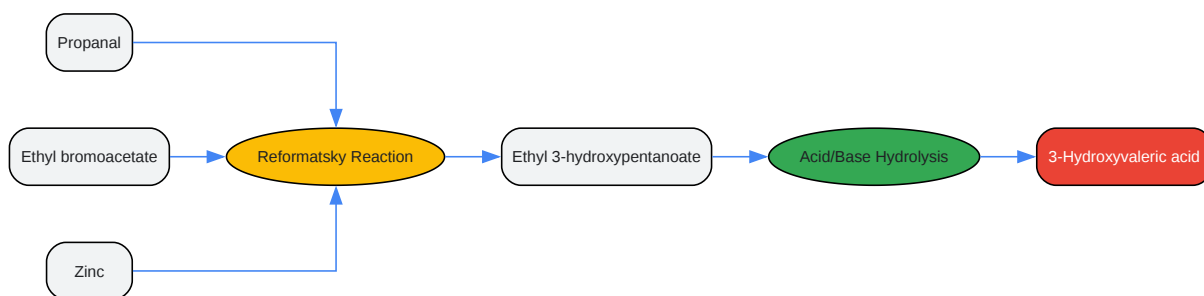
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **3-hydroxyvaleric acid**, a molecule of interest in metabolic research and as a building block for biodegradable polymers.

### Chemical Identity and Structure

**3-Hydroxyvaleric acid**, systematically named 3-hydroxypentanoic acid, is a five-carbon short-chain fatty acid.<sup>[1][2]</sup> It is characterized by a hydroxyl group at the third carbon position (the  $\beta$ -carbon). This compound is also classified as a ketone body.<sup>[1][2]</sup>

Below is a two-dimensional representation of the chemical structure of **3-hydroxyvaleric acid**, generated using the DOT language.



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## References

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